

Essential Safety and Logistical Information for Handling AZD-8835

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AZD-8835

Cat. No.: B605784

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring safe and compliant handling of investigational compounds like **AZD-8835** is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a secure laboratory environment and build trust in your safety protocols.

AZD-8835 is identified as a health hazard according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). It is classified as H372, indicating it "Causes damage to organs through prolonged or repeated exposure"^[1]. This necessitates stringent adherence to safety protocols to minimize exposure risk.

Personal Protective Equipment (PPE)

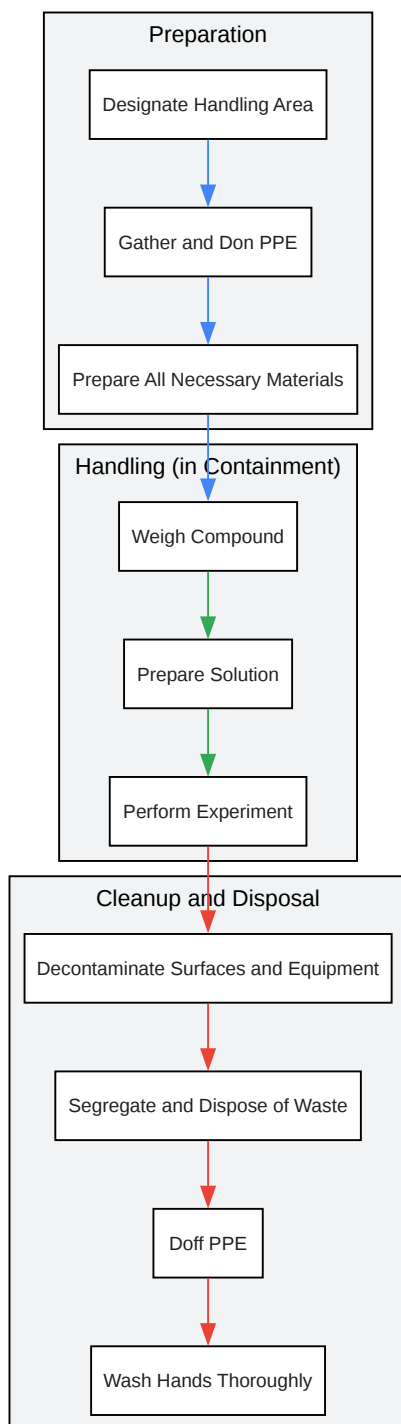
A multi-layered approach to PPE is critical when handling **AZD-8835**. The following table summarizes the required equipment.

PPE Category	Item	Specifications and Use
Primary Protection	Double Nitrile Gloves	Wear two pairs of powder-free nitrile gloves. Change the outer layer frequently and the inner layer upon leaving the designated handling area or in case of contamination.
Lab Coat	A dedicated, disposable, back-closing lab coat is recommended. It should not be worn outside of the laboratory.	
Safety Glasses with Side Shields or Goggles	Protect eyes from splashes and aerosols.	
Secondary Protection (Based on Risk Assessment)	Respiratory Protection	For procedures that may generate dust or aerosols (e.g., weighing, preparing solutions), a NIOSH-approved respirator (e.g., N95 or higher) is required. Use within a certified chemical fume hood or glove box.
Face Shield	In addition to safety glasses/goggles, a face shield should be used when there is a significant risk of splashes.	
Protective Sleeves	Disposable sleeves should be worn to protect the arms.	

Operational Plan for Safe Handling

A systematic workflow is essential to minimize the risk of exposure to **AZD-8835**. The following diagram and procedural steps outline a safe handling process.

AZD-8835 Handling Workflow

[Click to download full resolution via product page](#)**AZD-8835 Handling Workflow**

Step-by-Step Handling Protocol:

- Preparation:
 - Designate a specific area for handling **AZD-8835**, preferably within a certified chemical fume hood, ventilated balance enclosure, or glove box.
 - Assemble all necessary PPE and ensure it is in good condition.
 - Before handling the compound, gather all required equipment and reagents to minimize movement in and out of the designated area.
- Handling (within a containment device):
 - Weighing: If weighing the solid form, do so within a ventilated balance enclosure or glove box to prevent inhalation of dust particles.
 - Solution Preparation: Prepare solutions within a chemical fume hood. Add the solvent to the solid compound slowly to avoid splashing.
 - Experimental Use: Conduct all experimental procedures involving **AZD-8835** within a primary engineering control (e.g., fume hood).
- Cleanup and Disposal:
 - Decontamination: Decontaminate all surfaces and equipment that have come into contact with **AZD-8835**. A suitable decontamination solution should be used (e.g., a mild detergent followed by 70% ethanol), but always consult your institution's safety guidelines.
 - Waste Disposal: All materials contaminated with **AZD-8835** are considered hazardous waste. This includes pipette tips, tubes, gloves, and disposable lab coats.
 - PPE Removal: Remove PPE in a manner that avoids self-contamination, typically by removing the most contaminated items first (e.g., outer gloves).
 - Hand Washing: Wash hands thoroughly with soap and water after removing all PPE.

Disposal Plan

Proper disposal of **AZD-8835** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Type	Disposal Procedure
Solid AZD-8835	Dispose of in a clearly labeled, sealed container for hazardous chemical waste.
Solutions containing AZD-8835	Collect in a designated, sealed, and labeled hazardous waste container. Do not dispose of down the drain.
Contaminated Labware (disposable)	Place in a designated hazardous waste bag or container. This includes gloves, pipette tips, tubes, and other disposables.
Contaminated Labware (reusable)	Decontaminate thoroughly with a validated procedure before washing and reusing.

All hazardous pharmaceutical waste should be collected by a certified hazardous waste management company for incineration at a permitted facility^[2]. Ensure that all waste containers are clearly labeled as "Hazardous Waste Pharmaceuticals" and include the chemical name.

GHS Precautionary Statements for AZD-8835

The following precautionary statements are associated with the H372 hazard classification and must be followed^{[1][3][4][5][6]}:

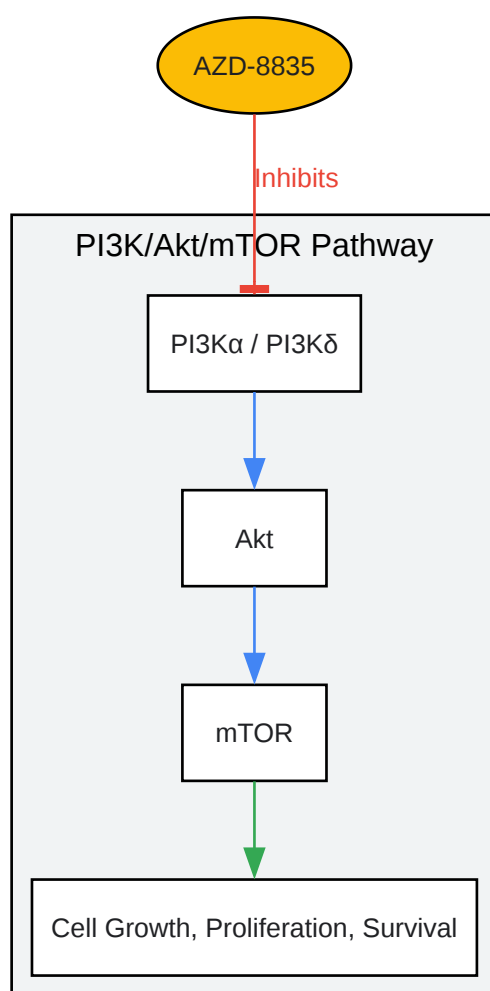
- P260: Do not breathe dust/fume/gas/mist/vapors/spray.
- P264: Wash hands thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P319: Get medical help if you feel unwell.

- P501: Dispose of contents/container in accordance with local/regional/national/international regulations.

Signaling Pathway of AZD-8835

AZD-8835 is an inhibitor of the PI3K/Akt/mTOR pathway, which is frequently dysregulated in cancer. Understanding this pathway is key to its application in research.

AZD-8835 Mechanism of Action



[Click to download full resolution via product page](#)

AZD-8835 Inhibition of the PI3K Pathway

By adhering to these safety and logistical guidelines, researchers can handle **AZD-8835** responsibly, ensuring personal safety and the integrity of their experimental work. Always consult your institution's specific safety protocols and the most recent Safety Data Sheet (SDS) for any chemical you are working with.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Hazard and Precautionary Statements [sigmaaldrich.com]
- 2. Managing Pharmaceutical Waste | Stericycle [stericycle.com]
- 3. GHS Precautionary Statements - List and Codes | BradyID.com [bradyid.com]
- 4. GHS precautionary statements - Wikipedia [en.wikipedia.org]
- 5. chem-space.com [chem-space.com]
- 6. Health and safety: H/P phrases - SAMANCTA [ec.europa.eu]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling AZD-8835]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b605784#personal-protective-equipment-for-handling-azd-8835]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com